

# Personal protective equipment for handling 3-Nonanone

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## Compound of Interest

Compound Name: 3-Nonanone

Cat. No.: B1329264

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## Essential Safety and Handling Guide for 3-Nonanone

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **3-Nonanone** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant laboratory practices.

### I. Hazard Identification and Personal Protective Equipment (PPE)

**3-Nonanone** is a combustible liquid and is irritating to the eyes.<sup>[1][2][3]</sup> Proper personal protective equipment is mandatory to ensure safety.

Recommended Personal Protective Equipment:

- Eye and Face Protection: Always wear chemical safety goggles or a face shield.<sup>[1][4]</sup>
- Hand Protection: Wear suitable chemical-resistant gloves.<sup>[1][4]</sup>
- Respiratory Protection: Use a multi-purpose combination respirator cartridge, especially when working in poorly ventilated areas or with heated **3-Nonanone**.<sup>[4]</sup>

- Skin and Body Protection: A lab coat or other protective clothing should be worn to prevent skin contact.

## II. Key Safety and Physical Properties

A summary of important quantitative data for **3-Nonanone** is provided in the table below for easy reference.

Property	Value	Source
CAS Number	925-78-0	[5]
Molecular Formula	C <sub>9</sub> H <sub>18</sub> O	[2]
Molecular Weight	142.24 g/mol	[2]
Appearance	Colorless to light yellow liquid	[5]
Boiling Point	187-188 °C	[4][6]
Melting Point	-8 °C	[2][6]
Flash Point	68 °C (154.4 °F) - closed cup	[4]
Density	0.821 g/mL at 25 °C	[4][6]
Solubility	Insoluble in water; soluble in alcohol and oils	[6]

## III. Operational Plan for Handling 3-Nonanone

Follow these step-by-step procedures for the safe handling of **3-Nonanone** in a laboratory environment.

### 1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Ensure that an eyewash station and safety shower are readily accessible.[7]

- Remove all potential ignition sources from the work area, as **3-Nonanone** is a combustible liquid.<sup>[7]</sup> This includes open flames, hot plates, and spark-producing equipment.

## 2. Handling and Use:

- Wear the appropriate PPE as specified in Section I before handling the chemical.
- Avoid contact with skin and eyes.<sup>[1][3]</sup>
- Avoid inhalation of vapors.
- Use only non-sparking tools when opening or handling containers.<sup>[7]</sup>
- Ground and bond containers when transferring material to prevent static discharge.

## 3. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated area.<sup>[7]</sup>
- Keep away from heat, sparks, and open flames.<sup>[7]</sup>
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and reducing agents.<sup>[7][8]</sup>

# IV. Disposal Plan

Proper disposal of **3-Nonanone** is crucial to prevent environmental contamination and ensure regulatory compliance.

## 1. Waste Collection:

- Collect waste **3-Nonanone** and any contaminated materials (e.g., paper towels, gloves) in a designated, properly labeled, and sealed container.
- The container should be made of a material compatible with ketones.

## 2. Waste Disposal:

- Dispose of contents and the container at an approved waste disposal plant.

- Surplus and non-recyclable solutions should be sent to a licensed professional waste disposal service.
- Always follow local, regional, and national hazardous waste regulations for complete and accurate classification and disposal.[8]

## V. Emergency Procedures

### 1. Spills:

- In case of a small spill, soak it up with an inert absorbent material (e.g., sand, vermiculite).
- Use spark-proof tools for cleanup.[7]
- Place the absorbed material in a suitable, closed container for disposal.[7][8]
- For large spills, evacuate the area and contact your institution's environmental health and safety department.

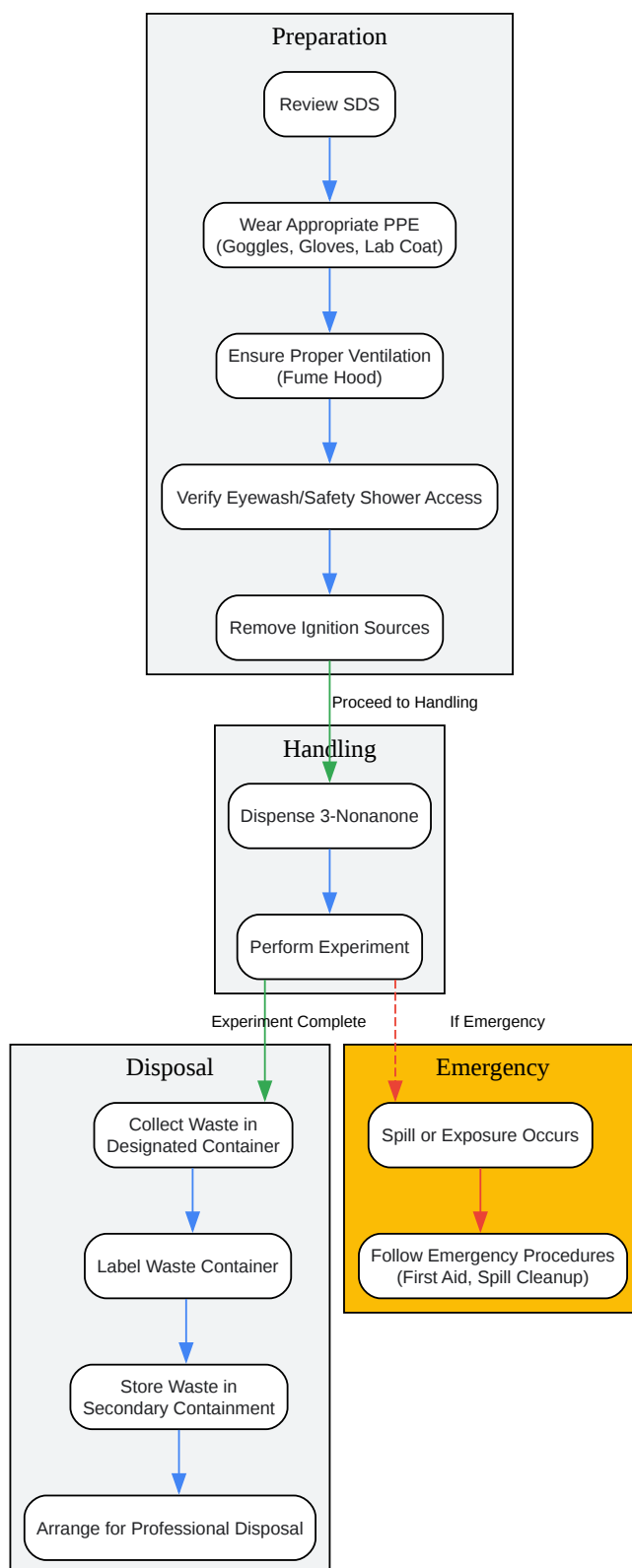
### 2. Fire:

- In case of a fire, use dry sand, dry chemical, or alcohol-resistant foam to extinguish.
- Water spray may be used to cool closed containers.[9]
- Firefighters should wear self-contained breathing apparatus and full firefighting gear.[9]

### 3. First Aid:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes and seek medical advice.[1]
- Skin Contact: Wash off immediately with soap and plenty of water.
- Inhalation: Move to fresh air. If you feel unwell, call a poison center or doctor.[8]
- Ingestion: Rinse mouth and seek immediate medical attention. Do not induce vomiting.[9]

Below is a diagram illustrating the safe handling workflow for **3-Nonanone**.



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